

Long-term stability of Gomisin M1 in DMSO.

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Compound of Interest		
Compound Name:	Gomisin M1	
Cat. No.:	B197998	Get Quote

Technical Support Center: Gomisin M1

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of **Gomisin M1** in DMSO. Below you will find frequently asked questions, a troubleshooting guide, and an experimental protocol for stability assessment.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for Gomisin M1 in DMSO?

A1: For optimal stability of **Gomisin M1** stock solutions in DMSO, it is recommended to store them at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][2] It is also crucial to protect the solution from light.[1][2]

Q2: How long can I store **Gomisin M1** as a dry powder?

A2: When stored as a dry powder in a tightly sealed vial, **Gomisin M1** can be stable for up to 24 months at 2-8°C.[3] Another supplier suggests storing the powder at -20°C.[4]

Q3: Can I subject my **Gomisin M1** in DMSO to multiple freeze-thaw cycles?

A3: It is generally recommended to aliquot the **Gomisin M1** stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[1] While some studies on other compounds have shown no significant loss after multiple freeze-thaw cycles, this has not been specifically verified for **Gomisin M1**.[5][6]







Q4: Is there any quantitative data on the degradation of Gomisin M1 in DMSO over time?

A4: Currently, there is a lack of publicly available long-term quantitative stability data specifically for **Gomisin M1** in DMSO. The storage recommendations are based on general chemical stability principles and manufacturer guidelines.

Q5: What are the signs of **Gomisin M1** degradation?

A5: Visual signs of degradation can include a change in the color or clarity of the DMSO solution. However, the absence of these signs does not guarantee stability. The most reliable way to assess degradation is through analytical methods such as HPLC or LC-MS to check for the appearance of degradation products and a decrease in the parent compound's peak area.

Q6: Does the presence of water in DMSO affect the stability of **Gomisin M1**?

A6: While specific data for **Gomisin M1** is unavailable, studies on other compound libraries have shown that the presence of a small percentage of water in DMSO does not necessarily lead to rapid degradation for a majority of compounds.[7] However, since DMSO is hygroscopic (readily absorbs moisture from the air), it is good practice to use anhydrous DMSO and handle it in a dry environment to minimize water content.[8][9]

Troubleshooting Guide



Issue	Possible Cause(s)	Recommended Action(s)
Inconsistent experimental results using the same stock solution.	Degradation of Gomisin M1 due to improper storage or handling.	1. Prepare a fresh stock solution of Gomisin M1 in DMSO. 2. Aliquot the new stock solution to avoid multiple freeze-thaw cycles. 3. Ensure storage at the recommended temperature (-80°C for long-term, -20°C for short-term) and protection from light.[1] 4. If the problem persists, consider performing a stability check using an analytical method like HPLC.
Precipitate observed in the Gomisin M1 stock solution after thawing.	The concentration of Gomisin M1 may exceed its solubility in DMSO at lower temperatures.	1. Gently warm the solution to room temperature and vortex to redissolve the precipitate. 2. If the precipitate does not dissolve, the solution may be supersaturated. Consider preparing a new stock at a slightly lower concentration.
Discoloration of the Gomisin M1 DMSO stock solution.	Potential chemical degradation of Gomisin M1 or contamination.	Discard the discolored stock solution. 2. Prepare a fresh stock solution using high-purity, anhydrous DMSO. 3. Ensure proper storage conditions are maintained.

Stability Data Summary

Specific long-term stability data for **Gomisin M1** in DMSO is not readily available in published literature. The following table summarizes the storage recommendations from various suppliers.



Form	Solvent	Storage Temperature	Duration	Source
Stock Solution	DMSO	-80°C	Up to 6 months	[1][2]
Stock Solution	DMSO	-20°C	Up to 1 month	[1][2]
Powder	N/A	2-8°C	Up to 24 months	[3]
Powder	N/A	-20°C	Not specified	[4]

Experimental Protocol: Assessing the Stability of Gomisin M1 in DMSO

This protocol outlines a general method for determining the long-term stability of **Gomisin M1** in DMSO using High-Performance Liquid Chromatography (HPLC).

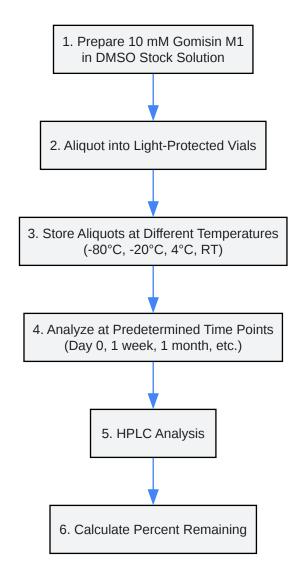
- 1. Preparation of **Gomisin M1** Stock Solution:
- Accurately weigh a known amount of Gomisin M1 powder.
- Dissolve the powder in anhydrous DMSO to a final concentration of 10 mM.
- Vortex thoroughly to ensure complete dissolution.
- 2. Aliquoting and Storage:
- Dispense the stock solution into multiple small, amber-colored vials to protect from light.
- Store the aliquots at the desired temperatures for the stability study (e.g., -80°C, -20°C, 4°C, and room temperature).
- 3. Time Points for Analysis:
- Designate specific time points for analysis (e.g., Day 0, 1 week, 1 month, 3 months, 6 months).
- 4. HPLC Analysis:



- At each time point, retrieve one aliquot from each storage condition.
- Allow the aliquot to thaw completely at room temperature.
- Prepare a working solution by diluting the stock solution to a suitable concentration for HPLC analysis (e.g., 100 μM) in an appropriate mobile phase.
- Analyze the sample by a validated HPLC method with UV detection at the wavelength of maximum absorbance for Gomisin M1.
- The mobile phase and column should be chosen to achieve good separation of the Gomisin
 M1 peak from any potential degradants.
- 5. Data Analysis:
- At each time point, calculate the percentage of Gomisin M1 remaining by comparing the peak area of the stored sample to the peak area of the sample at Day 0.
- Percentage Remaining = (Peak Area at Time X / Peak Area at Day 0) * 100

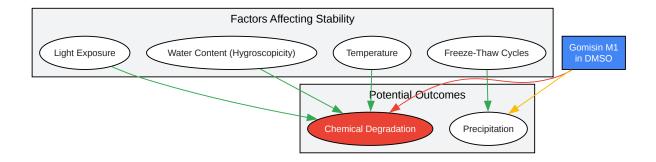
Visualizations





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Caption: Experimental workflow for assessing **Gomisin M1** stability in DMSO.





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Caption: Factors influencing the stability of **Gomisin M1** in DMSO.

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